

Stability and Storage of 4-Bromofuran-2-one: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-Bromofuran-2-one

CAS No.: 56634-50-5

Cat. No.: B1279700

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Abstract: **4-Bromofuran-2-one** is a pivotal heterocyclic building block in medicinal chemistry and materials science, valued for its versatile reactivity in forming more complex molecular architectures. As a member of the butenolide class, its inherent reactivity necessitates a thorough understanding of its stability profile to ensure experimental reproducibility, safety, and the integrity of long-term sample storage. This guide provides a detailed analysis of the factors governing the stability of **4-Bromofuran-2-one**, outlines scientifically grounded protocols for its storage and handling, and explains the chemical rationale behind these best practices.

Introduction: The Chemical Significance of 4-Bromofuran-2-one

4-Bromofuran-2-one, a halogenated derivative of the 2(5H)-furanone (or γ -crotonolactone) scaffold, serves as a versatile intermediate in organic synthesis. The butenolide core is a privileged structure found in numerous natural products with significant biological activity.^{[1][2]} The presence of the bromine atom at the 4-position and the conjugated double bond makes it an excellent substrate for a variety of coupling reactions, such as Suzuki couplings, enabling the synthesis of 4-aryl-2(5H)-furanones.^[3] However, the very features that impart this synthetic

utility—the electrophilic lactone, the reactive halogen, and the strained ring system—also render the molecule susceptible to degradation under suboptimal conditions.

This guide is designed to provide researchers with the expertise to mitigate these risks, ensuring the compound's purity and reactivity are preserved from the stock bottle to the reaction flask.

Core Chemical Properties

A foundational understanding begins with the compound's basic physical and chemical identifiers. This information is crucial for proper chemical inventory management and safety assessments.

Property	Value	Source(s)
CAS Number	56634-50-5	[4]
Molecular Formula	C ₄ H ₃ BrO ₂	[4]
Molecular Weight	162.97 g/mol	[4]
Physical Form	Solid	[5]
Storage Class	11 - Combustible Solids	

Chemical Stability and Degradation Pathways

The stability of **4-Bromofuran-2-one** is not absolute; it is a function of its environment. Several key factors can initiate degradation, compromising sample integrity. Understanding these pathways is the first step toward effective preservation.

Susceptibility to Hydrolysis

The most significant vulnerability of **4-Bromofuran-2-one** is the lactone (cyclic ester) moiety. This functional group is susceptible to nucleophilic attack by water, leading to ring-opening hydrolysis. This process is accelerated by the presence of both acids and bases. The furan ring itself, being an enol ether, is also prone to hydrolysis under acidic conditions.[6] This degradation pathway transforms the desired butenolide into an open-chain carboxylic acid, rendering it inactive for most subsequent synthetic transformations.

Thermal Decomposition

While stable at recommended storage temperatures, elevated heat can induce decomposition. Thermal degradation of brominated organic compounds can be complex, often proceeding through radical mechanisms.[7][8] For **4-Bromofuran-2-one**, thermal stress can lead to the release of irritating and toxic vapors, including carbon oxides (CO, CO₂) and hydrogen bromide gas.[9][10] Therefore, avoiding exposure to high heat and ignition sources is critical.

Photostability

The conjugated system within the 2(5H)-furanone core can absorb UV light, making it susceptible to photochemical reactions.[11] Furanones are known to undergo various light-induced transformations, including [2+2] photocycloadditions and rearrangements.[12] While specific photostability studies on **4-Bromofuran-2-one** are not widely published, the general reactivity of the furanone class strongly suggests that protection from light is a necessary precaution to prevent the formation of undesired photoproducts.

Incompatible Materials

Chemical incompatibility presents a significant and immediate risk. Contact with certain classes of chemicals can trigger rapid and potentially hazardous reactions.

Incompatible Material Class	Hazard and Rationale	Source(s)
Strong Oxidizing Agents	Can react exothermically, leading to vigorous and potentially explosive decomposition.	[9][13]
Strong Acids	Catalyze the hydrolysis of the lactone ring, leading to rapid degradation.	[9][10]
Strong Bases	Promote saponification (base-catalyzed hydrolysis) of the lactone, opening the ring structure.	[14]

Visualization of Key Degradation Pathways

The following diagram illustrates the primary mechanisms by which **4-Bromofuran-2-one** can degrade.

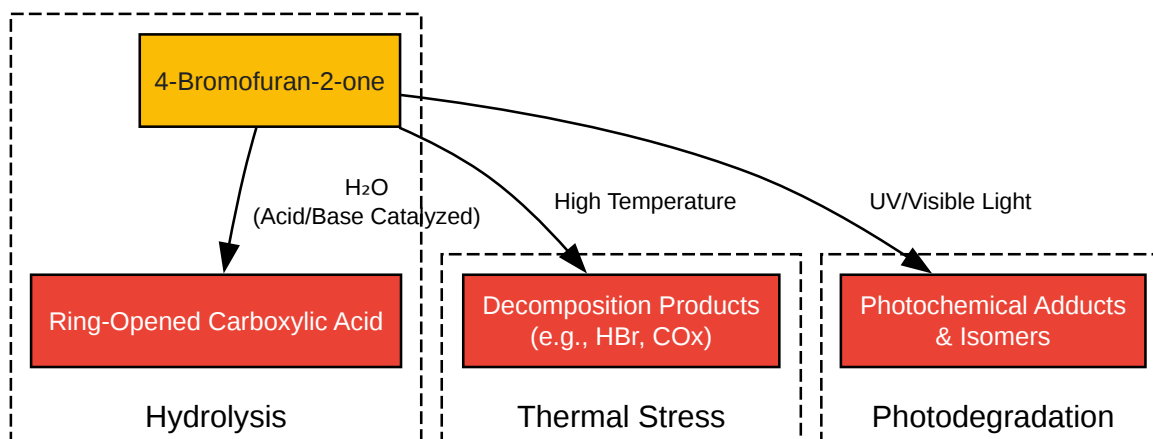


Figure 1: Primary Degradation Pathways for 4-Bromofuran-2-one

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Caption: Figure 1: Primary Degradation Pathways for **4-Bromofuran-2-one**.

Recommended Storage and Handling Protocols

Adherence to strict storage and handling protocols is non-negotiable for maintaining the chemical integrity and ensuring the safety of laboratory personnel. The recommendations below are synthesized from safety data sheets and best practices for handling reactive halogenated compounds.

Optimal Storage Conditions

The primary goal of storage is to mitigate the environmental factors identified in the previous section.

Parameter	Recommendation	Scientific Rationale	Source(s)
Temperature	Keep refrigerated (2-8°C recommended). Some suppliers suggest freezer storage.	Slows the rate of potential thermal decomposition and other degradation reactions.	[9][10][13][15]
Atmosphere	Store under an inert gas (e.g., Argon, Nitrogen).	Prevents oxidation and minimizes contact with atmospheric moisture, which can initiate hydrolysis.	[16]
Moisture	Keep container tightly closed in a dry place.	Prevents ingress of atmospheric moisture, the primary driver of hydrolysis.	[9][13][16]
Light	Protect from light. Use amber vials or store in a dark location.	Prevents light-induced photochemical reactions and degradation.	[13]
Ventilation	Store in a well-ventilated place.	Ensures that any potential off-gassing or vapors do not accumulate, reducing inhalation risk.	[9][10][16]

Safe Handling Procedures

Given its hazard profile, **4-Bromofuran-2-one** must be handled with appropriate engineering controls and personal protective equipment (PPE).

- **Engineering Controls:** Always handle this compound within a certified chemical fume hood to prevent inhalation of dust or potential vapors.[9] Ensure an eyewash station and safety shower are readily accessible.[10][13]

- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield that meets standards such as EN166 (EU) or OSHA 29 CFR 1910.133.[9][10]
 - Skin Protection: Wear suitable protective gloves (e.g., nitrile) and a lab coat. Avoid contact with skin.[9][16]
 - Respiratory Protection: If engineering controls are insufficient or for spill cleanup, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[10][13]
- General Hygiene: Wash hands thoroughly after handling.[16] Do not eat, drink, or smoke in the laboratory area.[16]

Experimental Protocol: A Self-Validating Workflow for Stability Assessment

To ensure the trustworthiness of experimental results, a protocol to assess the stability of a given batch of **4-Bromofuran-2-one** is essential. This workflow acts as a self-validating system for your materials.

Objective: To quantify the degradation of **4-Bromofuran-2-one** under forced stress conditions.

Methodology:

- Reference Standard Preparation: Prepare a stock solution of **4-Bromofuran-2-one** in an anhydrous aprotic solvent (e.g., acetonitrile) of known concentration. This will serve as the T=0 reference.
- Sample Preparation: Aliquot the stock solution into several amber HPLC vials. For hydrolysis studies, prepare additional samples in aqueous buffered solutions at various pH levels (e.g., pH 4, 7, 9).
- Dark Control: Wrap one set of vials completely in aluminum foil. These will be exposed to the same temperature conditions but protected from light, allowing for the isolation of thermal degradation from photodegradation.[11]

- Stress Conditions:
 - Thermal: Place samples (including dark controls) in a calibrated oven at an elevated temperature (e.g., 60°C) for a defined period (e.g., 24, 48, 72 hours).
 - Photochemical: Place samples in a photostability chamber, exposing them to a controlled light source as specified by ICH Q1B guidelines (e.g., 1.2 million lux hours and 200 watt hours/square meter).[\[11\]](#)
- Analysis:
 - At each time point, analyze the samples by a stability-indicating HPLC method (e.g., C18 reverse-phase with a gradient elution and UV detection).
 - Quantify the peak area of the parent **4-Bromofuran-2-one** compound.
 - Monitor for the appearance of new peaks, which correspond to degradation products.
- Data Interpretation: Compare the peak area of the parent compound in the stressed samples to the T=0 reference and the dark control. A significant decrease in the parent peak and the emergence of new peaks indicate degradation.

Visualization of Stability Testing Workflow

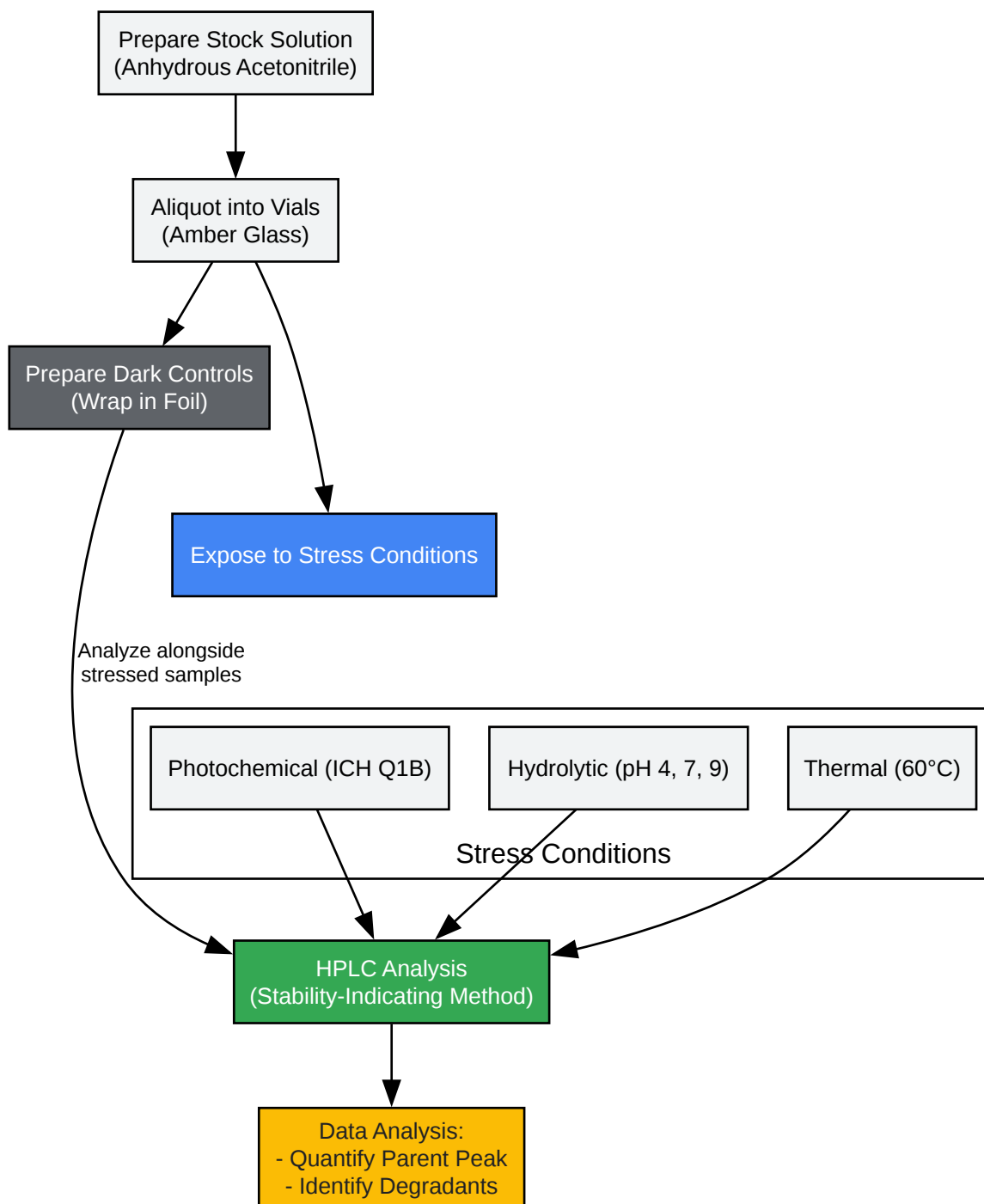


Figure 2: Workflow for Forced Degradation Study

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Caption: Figure 2: Workflow for Forced Degradation Study.

Conclusion

4-Bromofuran-2-one is a valuable, yet sensitive, chemical reagent. Its stability is critically dependent on protection from moisture, heat, light, and incompatible chemicals. By implementing the rigorous storage and handling protocols detailed in this guide, researchers can ensure the compound's integrity, leading to more reliable and reproducible scientific outcomes. A proactive approach to stability assessment, as outlined in the experimental workflow, provides an essential layer of quality control, reinforcing the trustworthiness of any data generated using this important synthetic building block.

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